

An In-depth Technical Guide to the Physical Properties of 3-Methylsulfanylbutanal

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Compound of Interest

Compound Name: 3-(Methylthio)butanal

Cat. No.: B041657

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This technical guide provides a comprehensive overview of the physical properties of 3-methylsulfanylbutanal, tailored for researchers, scientists, and drug development professionals. The document presents quantitative data in a structured format, details relevant experimental methodologies, and visualizes key chemical pathways involving this compound.

Core Physical and Chemical Properties

3-Methylsulfanylbutanal, also known as **3-(methylthio)butanal**, is an organic compound with the chemical formula $C_5H_{10}OS$. It is recognized for its contribution to the flavor profile of various foods.

Quantitative Data Summary

The table below summarizes the key physical and chemical properties of 3-methylsulfanylbutanal, compiled from various sources.

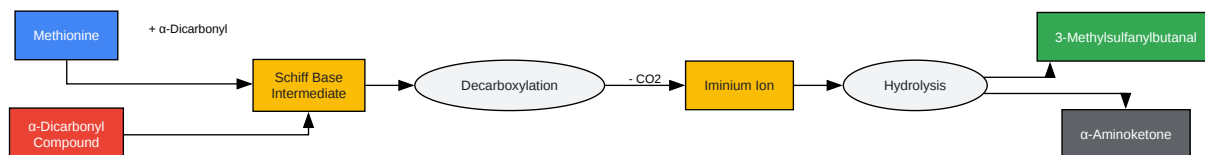
Property	Value	Unit	Source(s)
Molecular Weight	118.20	g/mol	--INVALID-LINK--, --INVALID-LINK--
Boiling Point	63.0 - 65.0	°C	at 10.0 mmHg, --INVALID-LINK--
Density	0.994 - 1.003	g/cm ³	--INVALID-LINK--
Refractive Index	1.473 - 1.517	--INVALID-LINK--	
Solubility	Insoluble in water; soluble in alcohol	--INVALID-LINK--	
Vapor Density	4.1	(vs air)	--INVALID-LINK--
Vapor Pressure	60	mmHg	at 20 °C, --INVALID-LINK--
Flash Point	62	°C	--INVALID-LINK--
LogP (Octanol-Water Partition Coefficient)	0.7	--INVALID-LINK--	

Key Chemical Pathways

3-Methylsulfanylbutanal is a key intermediate in two significant chemical pathways that contribute to the aroma and flavor of cooked foods: the Strecker degradation of methionine and the Maillard reaction.

Strecker Degradation of Methionine

The Strecker degradation is a chemical reaction that converts an α -amino acid into an aldehyde containing one fewer carbon atom. In the case of the amino acid methionine, it is degraded to 3-methylsulfanylbutanal. This reaction is a major contributor to the savory and meaty flavors in cooked foods.

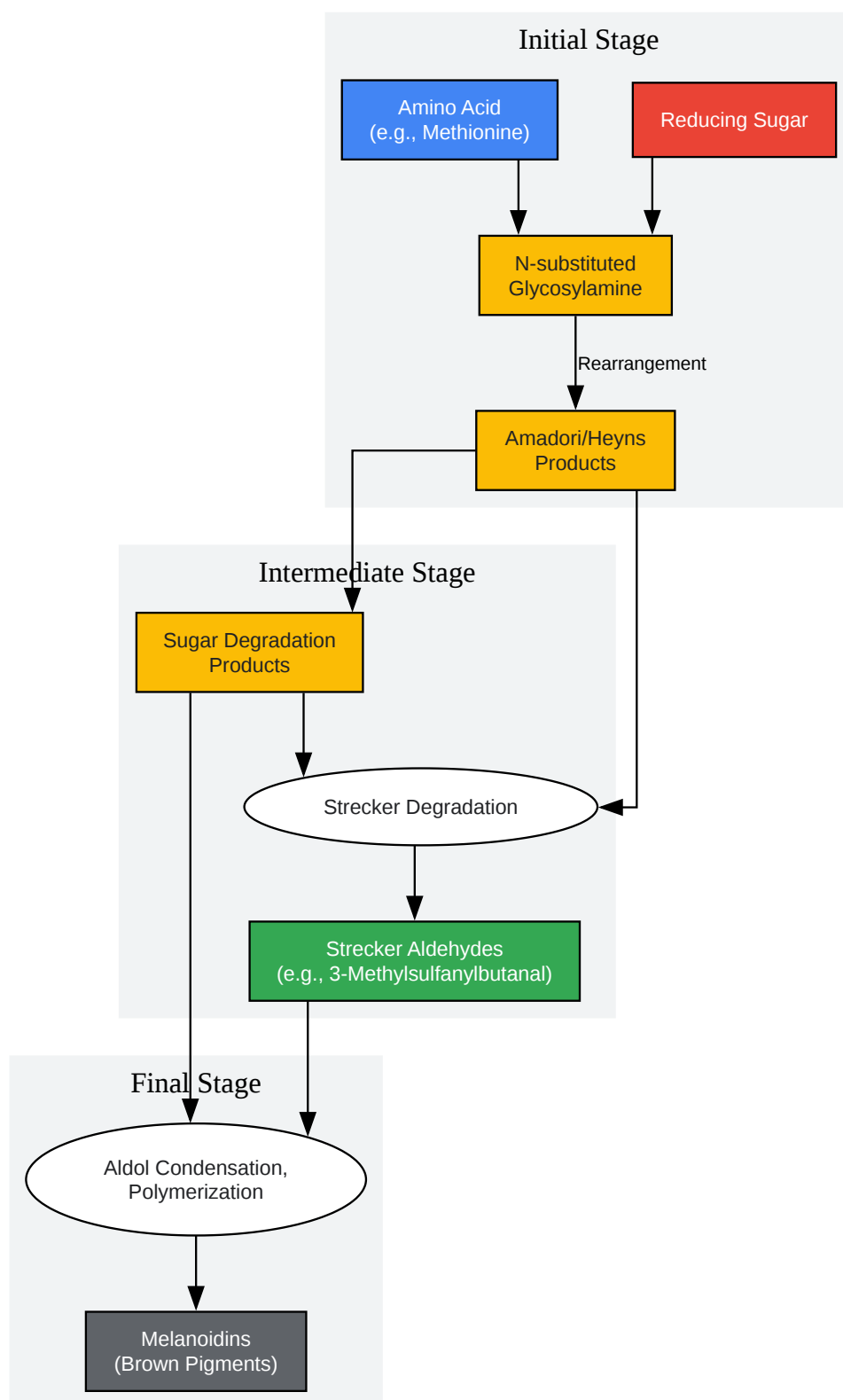


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Strecker Degradation of Methionine to 3-Methylsulfanylbutanal.

Maillard Reaction

The Maillard reaction is a complex series of chemical reactions between amino acids and reducing sugars that occurs when food is cooked. It results in the formation of a wide variety of flavor and aroma compounds, as well as the browning of the food. The Strecker degradation is considered a part of the broader Maillard reaction, where 3-methylsulfanylbutanal is formed as a key flavor intermediate.



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Role of 3-Methylsulfanylbutanal in the Maillard Reaction.

Experimental Protocols

While specific, detailed experimental protocols for determining the physical properties of 3-methylsulfanylbuthanal are not readily available in the public domain, the following sections describe the general methodologies that are typically employed for such characterizations.

Determination of Boiling Point (Micro Method)

The boiling point of a small sample of 3-methylsulfanylbuthanal can be determined using a micro-boiling point apparatus.

Apparatus:

- Thiele tube or similar heating bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Stirring mechanism (for oil bath)

Procedure:

- A small amount of 3-methylsulfanylbuthanal is placed in the small test tube.
- The capillary tube is placed in the test tube with the open end submerged in the liquid.
- The test tube is attached to the thermometer and placed in the heating bath.
- The bath is heated gently and stirred continuously.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of liquid 3-methylsulfanylbuthanal can be determined using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance
- Constant temperature bath

Procedure (using a pycnometer):

- The empty, clean, and dry pycnometer is weighed.
- The pycnometer is filled with distilled water of a known temperature and weighed again.
- The pycnometer is emptied, dried, and then filled with 3-methylsulfanylbuthanal at the same temperature and weighed.
- The density is calculated using the formula: $\text{Density} = (\text{mass of substance}) / (\text{mass of water})$ * density of water at that temperature.

Determination of Refractive Index

The refractive index of 3-methylsulfanylbuthanal can be measured using an Abbe refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Solvent for cleaning (e.g., ethanol or acetone)

- Soft tissue

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The prisms of the refractometer are cleaned and dried.
- A few drops of 3-methylsulfanylbutanal are placed on the lower prism.
- The prisms are closed and the instrument is allowed to equilibrate to the desired temperature.
- The light source is adjusted and the handwheel is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the scale.

Gas Chromatography (GC) Analysis

Gas chromatography is a common technique used to determine the purity of volatile compounds like 3-methylsulfanylbutanal and to analyze its presence in complex mixtures.

Apparatus:

- Gas chromatograph equipped with a suitable detector (e.g., Flame Ionization Detector - FID or Mass Spectrometer - MS)
- Capillary column (e.g., a non-polar or medium-polarity column)
- Carrier gas (e.g., Helium, Nitrogen, or Hydrogen)
- Syringe for sample injection

General Procedure:

- Sample Preparation: The sample containing 3-methylsulfanylbutanal is diluted in a suitable solvent if necessary.

- **Injection:** A small volume of the sample is injected into the heated inlet of the gas chromatograph, where it is vaporized.
- **Separation:** The vaporized sample is carried by the inert gas through the capillary column. The separation of components is based on their differential partitioning between the mobile phase (carrier gas) and the stationary phase (the coating on the inside of the column).
- **Detection:** As the separated components elute from the column, they are detected by the detector, which generates a signal.
- **Data Analysis:** The output is a chromatogram, where each peak represents a different compound. The retention time (the time it takes for a compound to travel through the column) can be used for identification, and the peak area is proportional to the concentration of the compound.

The specific parameters for a GC analysis, such as the type of column, temperature program, and gas flow rates, would need to be optimized for the specific analytical goal.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com